

Application of Derrisisoflavones in Cancer Cell Line Studies: A Detailed Guide

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Compound of Interest

Compound Name: *Derrisisoflavone I*

Cat. No.: *B13430996*

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Introduction

Derris scandens, a plant traditionally used in herbal medicine, is a rich source of isoflavones with demonstrated cytotoxic and antiproliferative effects on various cancer cell lines. While the specific compound "**Derrisisoflavone I**" is not prominently described in current scientific literature, numerous other isoflavones isolated from this plant have been the subject of anticancer research. This document provides a comprehensive overview of the application of these bioactive isoflavones in cancer cell line studies, with a focus on their mechanisms of action, experimental protocols, and relevant signaling pathways. The information presented here is intended for researchers, scientists, and professionals in the field of drug development.

Quantitative Data Summary

The cytotoxic effects of various isoflavones isolated from *Derris scandens* have been evaluated against a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the potency of a compound in inhibiting a specific biological or biochemical function, are summarized in the table below.

Compound	Cancer Cell Line	IC50 (μM)	Reference
Derriscandenon E	KB (Epidermoid Carcinoma)	2.7	[1][2]
Derriscandenon E	NALM-6 (Acute Lymphoblastic Leukemia)	0.9	[1][2]
Derriscandenon F	KB (Epidermoid Carcinoma)	12.9	[1][2]
Derriscandenon B	KB (Epidermoid Carcinoma)	5 (Significant inhibition)	[3]
Derriscandenon C	KB (Epidermoid Carcinoma)	5 (Significant inhibition)	[3]
Derrubone	KB (Epidermoid Carcinoma)	5 (Significant inhibition)	[3]
Glyurallin	KB (Epidermoid Carcinoma)	5 (Significant inhibition)	[3]
5,7,4'-trihydroxy-6,8-diprenylisoflavone	KB, MCF-7, NCI-H187	Cytotoxic effects observed	[4]
Lupalbigenin	KB, MCF-7, NCI-H187	Cytotoxic effects observed	[4]

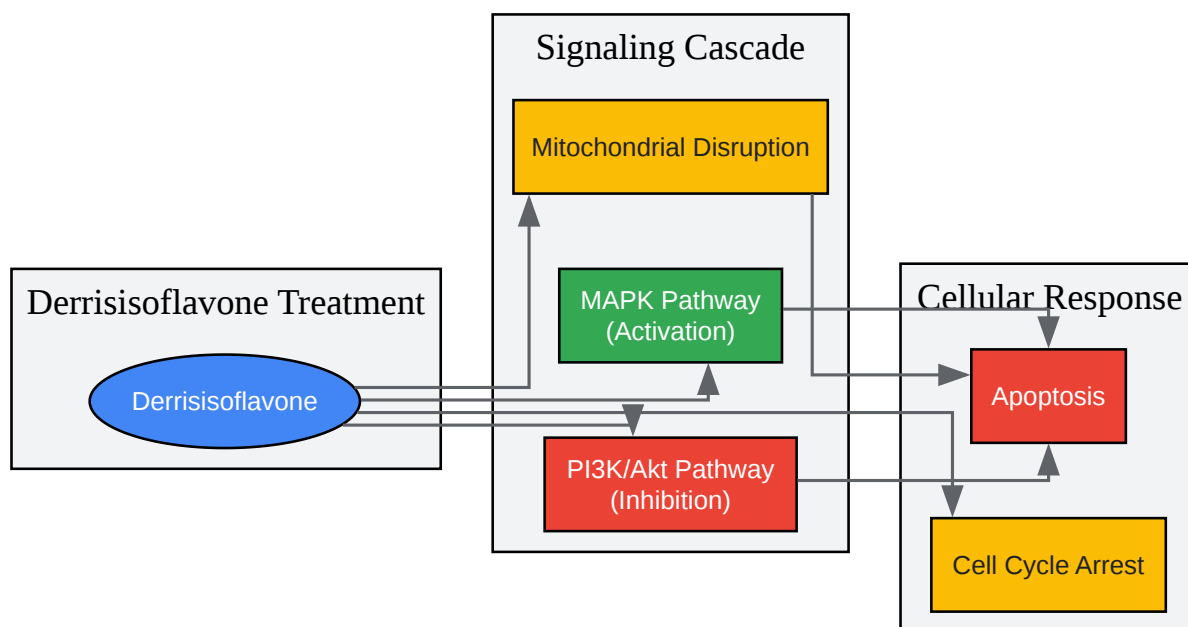
Mechanism of Action and Signaling Pathways

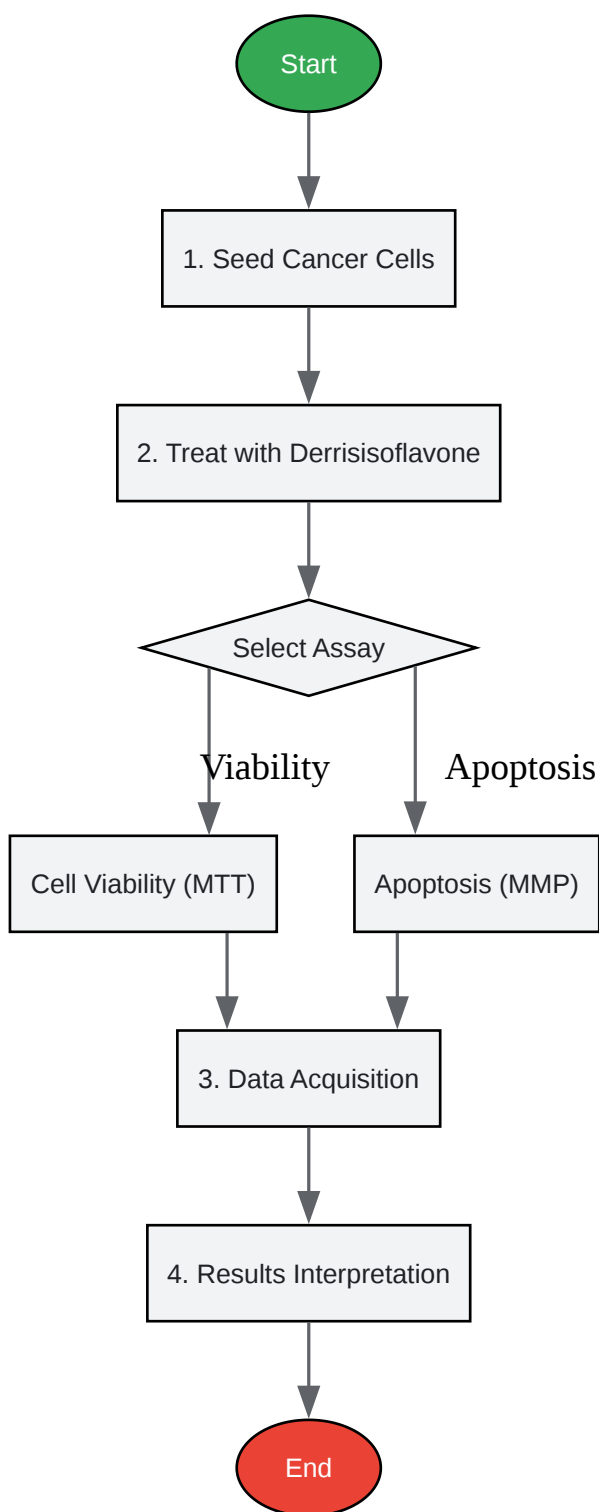
Isoflavones from *Derris scandens* exert their anticancer effects through various mechanisms, primarily by inducing apoptosis (programmed cell death) and causing cell cycle arrest.[5]

Induction of Apoptosis:

Several studies have shown that these isoflavones can induce apoptosis in cancer cells.[6] A key mechanism is the disruption of the mitochondrial membrane potential, a critical event in the intrinsic pathway of apoptosis.[1][2][3] The reduction in mitochondrial membrane potential leads to the release of pro-apoptotic factors from the mitochondria into the cytoplasm, ultimately

activating caspases and leading to cell death.^[7] The PI3K/Akt and MAPK signaling pathways are also implicated in the apoptotic effects of some isoflavones.^{[7][8]}





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